

Comprehensive Spectroscopic Characterization: 5-Bromopyridine-3-thiol Hydrochloride

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Compound of Interest

Compound Name: *5-Bromopyridine-3-thiol
hydrochloride*

Cat. No.: *B8144069*

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Executive Summary & Compound Profile

5-Bromopyridine-3-thiol hydrochloride (CAS: 2665660-58-0 for HCl; 552331-85-8 for free base) is a heteroaromatic building block distinguished by its dual functionality: a nucleophilic thiol group at the C3 position and an electrophilic bromine at C5.^{[1][2][3]} This orthogonal reactivity makes it indispensable for Suzuki-Miyaura couplings and nucleophilic substitutions in drug discovery.

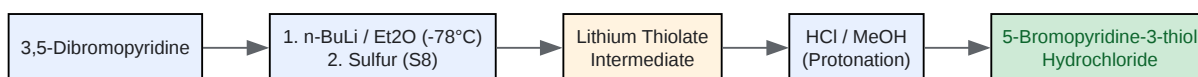
This guide details the spectroscopic signatures (NMR, MS, IR) required to validate the identity and purity of this compound, with a specific focus on the hydrochloride salt form often used for improved stability.

Property	Specification
IUPAC Name	5-Bromopyridine-3-thiol hydrochloride
Formula	C ₅ H ₅ BrClNS
Molecular Weight	226.52 g/mol (Salt); 190.06 g/mol (Free Base)
Appearance	Off-white to pale yellow solid (hygroscopic)
Solubility	Soluble in DMSO, Methanol, Water; Limited solubility in DCM

Synthesis & Structural Context

Understanding the synthesis is crucial for interpreting impurity profiles in spectra. The compound is typically prepared via halogen-lithium exchange or nucleophilic substitution on 3,5-dibromopyridine, followed by acidification.

Synthesis Workflow (Graphviz)



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Figure 1: Common synthetic route involving lithiation and sulfur quenching, yielding the HCl salt upon workup.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of the hydrochloride salt differs significantly from the free base due to the protonation of the pyridine nitrogen. This results in a global deshielding effect (downfield shift) of the aromatic protons.

¹H NMR Assignments (DMSO-d₆)

The pyridine ring protons appear as three distinct singlets (or tight doublets) due to the meta-substitution pattern.

Proton Position	Shift (δ , ppm)	Multiplicity	Coupling (J, Hz)	Structural Assignment Logic
H-2	8.65 - 8.75	s (br)	~1.5	Most Deshielded: Flanked by N ⁺ and SH. The positive charge on N exerts a strong -I effect.
H-6	8.50 - 8.60	d	~2.0	Deshielded: Flanked by N ⁺ and Br. Slightly less deshielded than H-2 due to Br vs SH influence.
H-4	8.05 - 8.15	t / d	~2.0	Shielded (Relative): Located between Br and SH, furthest from the cationic Nitrogen.
S-H	3.50 - 4.50	Broad s	-	Exchangeable: Often broad or invisible in wet DMSO; sharpens in CDCl ₃ (if soluble).
N-H ⁺	10.0 - 13.0	Broad	-	Salt Proton: Very broad signal, highly dependent on concentration and water content.

Critical Technical Insight: Unlike 2- or 4-pyridinethiols, which exist predominantly as thiones (C=S) in solution, 3-pyridinethiols cannot form a neutral thione tautomer. They exist as the thiol (SH) form. However, in the HCl salt, the nitrogen is protonated, stabilizing the aromatic system.

13C NMR Assignments

- C-3 (C-SH): ~135-138 ppm (Quaternary)
- C-5 (C-Br): ~120-123 ppm (Quaternary, upfield due to heavy atom effect of Br)
- C-2, C-4, C-6: 138-148 ppm (Aromatic CH)

Mass Spectrometry (MS)

Mass spectrometry provides the most definitive confirmation of the halogen substitution pattern.

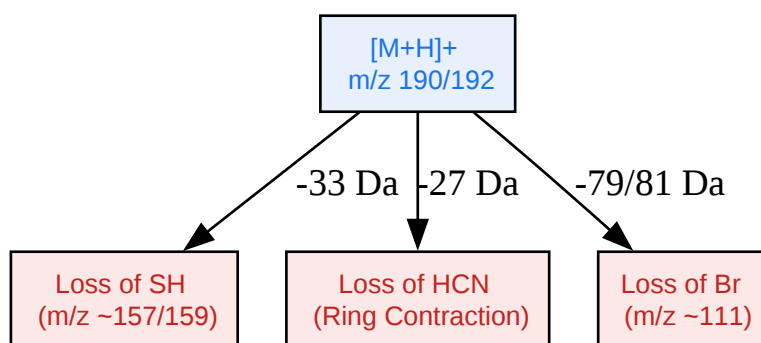
Isotopic Pattern Analysis

Bromine has two stable isotopes, ^{79}Br and ^{81}Br , with near-equal natural abundance (50.7% vs 49.3%). This creates a characteristic 1:1 doublet (M and M+2) in the mass spectrum.

Experimental ESI-MS (+):

- Target Ion: $[\text{M}+\text{H}]^+$ (Protonated Free Base)
- Calculated Monoisotopic Mass: 188.92 (for ^{79}Br)
- Observed Peaks:
 - m/z 189.9 (corresponding to ^{79}Br species)
 - m/z 191.9 (corresponding to ^{81}Br species)
 - Intensity Ratio: ~1:1

Fragmentation Pathway (Graphviz)



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Figure 2: Predicted ESI-MS fragmentation pathway. The loss of SH radical or H₂S is common in aromatic thiols.

Infrared Spectroscopy (IR)

The IR spectrum of the hydrochloride salt is dominated by the ammonium salt bands, which can obscure the C-H stretching region.

Frequency (cm ⁻¹)	Vibration Mode	Diagnostic Note
2400 - 2600	S-H Stretch	Weak, often broad. Diagnostic for free thiol.
2600 - 3100	N-H ⁺ Stretch	Broad, multiple bands characteristic of pyridine salts ("Ammonium band").
1580, 1450	C=C / C=N Ring	Pyridine skeletal vibrations.
600 - 700	C-Br Stretch	Strong fingerprint band.

Quality Control & Stability

- Oxidation Risk: 3-pyridinethiols are prone to oxidative dimerization to form disulfides (5,5'-dibromo-3,3'-dipyridyl disulfide) upon exposure to air.
 - NMR Sign: Disappearance of SH signal; slight downfield shift of aromatic protons.

- MS Sign: Appearance of dimer peak $[2M-2H+H]^+$ at $m/z \sim 377/379/381$ (1:2:1 triplet pattern).
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen).

References

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